

4-(4-Chlorophenoxy)aniline molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(4-Chlorophenoxy)aniline

Cat. No.: B091003

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An in-depth analysis of **4-(4-Chlorophenoxy)aniline** reveals a compound with significant applications in chemical synthesis. This technical guide provides researchers, scientists, and drug development professionals with core information regarding its molecular properties.

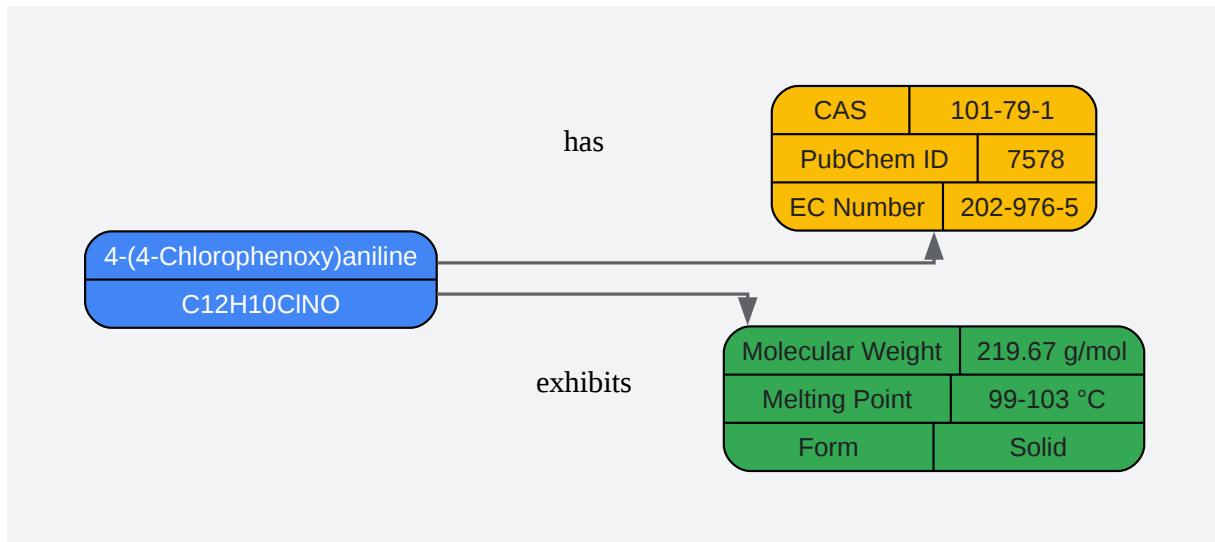
Molecular and Physical Properties

The fundamental characteristics of **4-(4-Chlorophenoxy)aniline** are summarized below. This data is essential for its use in experimental and industrial settings.

Property	Value	Reference
Molecular Formula	C12H10ClNO	[1] [2]
Molecular Weight	219.67 g/mol	[1] [2]
CAS Number	101-79-1	[1] [2]
Appearance	Brown crystalline solid	[1]
Melting Point	96-103 °C	[1]
Purity	≥ 97%	[1]
Storage Temperature	2-8°C	

Chemical Structure and Identification

The structural representation of **4-(4-Chlorophenoxy)aniline** is crucial for understanding its reactivity and interactions. The following diagram illustrates the logical relationship of its key identifiers.



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Key Identifiers and Properties of **4-(4-Chlorophenoxy)aniline**.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. [GSRS](http://gsrs.ncats.nih.gov) [gsrs.ncats.nih.gov]
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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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